

Technical Guide: Dodecanediamide Applications in Polymer Chemistry

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Compound of Interest

Compound Name: Dodecanediamide

CAS No.: 6224-99-3

Cat. No.: B1620465

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Executive Summary

Dodecanediamide (1,12-Dodecanediamide; CAS 3055-24-5) represents a critical, albeit often overlooked, intermediate functionality in the high-performance polymer value chain. While its parent compound, Dodecanedioic Acid (DDDA), is the direct monomer for Nylon 612, the diamide derivative serves two distinct, high-value roles:[1]

- **Synthetic Gateway:** It is the obligate intermediate in the industrial conversion of DDDA to 1,12-Diaminododecane, the essential monomer for Nylon 1212 and co-polyamides.
- **Functional Additive:** Unlike mono-amides (e.g., Erucamide) which melt at low temperatures, **Dodecanediamide** offers a high melting point (~185°C), making it a superior slip and anti-blocking agent for high-temperature engineering thermoplastics where lower-molecular-weight additives would volatilize or degrade.

This guide provides a technical deep-dive into the synthesis, polymerization utility, and supramolecular applications of **dodecanediamide**.

Part 1: Chemical Architecture & Properties

The utility of **dodecanediamide** stems from its amphiphilic architecture: a long hydrophobic aliphatic chain (

) flanked by two polar amide groups.

Property	Value / Characteristic	Impact on Application
Molecular Formula		Balanced C/N ratio for crystallinity.
Molecular Weight	228.33 g/mol	Low volatility compared to short-chain amides.
Melting Point	184°C - 190°C	Critical Differentiator: Allows processing in engineering plastics (PA, PET) without immediate melting/degradation.
Solubility	Insoluble in water; Soluble in hot alcohols/phenols	Hydrolytic stability in aqueous environments; processable in polar organic solvents.
Functionality	Primary Diamide ()	Strong hydrogen bond donor/acceptor; precursor to nitrile ().

Mechanistic Insight: The "High-Temp" Slip Agent

In polyolefin extrusion, fatty acid mono-amides (Oleamide, Erucamide) are standard slip agents. They migrate to the surface to reduce friction.^{[2][3][4][5]} However, their low melting points (~70-80°C) render them useless in engineering polymers like Nylon 6 or PET, which are processed >250°C.

- **Dodecanediamide** retains structural integrity up to ~185°C.
- Mechanism: It functions as a nucleating agent and internal lubricant that migrates more slowly due to dual-anchor hydrogen bonding, providing sustained surface lubricity in high-thermal-stress environments.

Part 2: The Industrial Pathway (Synthesis & Conversion)

Dodecanediamide is rarely the end-product; it is the pivot point in the "C12 Nitrogen Chain." The following workflow illustrates its position in the synthesis of Nylon 12 precursors.

Workflow Diagram: The C12 Value Chain



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Caption: The critical role of **Dodecanediamide** as the conversion intermediate between the Acid (DDDA) and the Diamine monomers required for high-performance polyamides.

Part 3: Experimental Protocol – Laboratory Synthesis

Objective: Synthesis of **Dodecanediamide** from Dodecanedioic Acid via Urea fusion. Note: While industrial routes use gaseous ammonia, the Urea method is safer and more controllable for bench-scale research.

Reagents

- Dodecanedioic acid (DDDA): 0.1 mol (23.03 g)
- Urea: 0.25 mol (15.0 g) – Excess required to drive equilibrium
- Catalyst: Boric acid (3% w/w)
- Solvent (Purification): Acetic Acid / Ethanol

Step-by-Step Methodology

- Melt Fusion:

- In a 250mL round-bottom flask equipped with a mechanical stirrer and an air condenser, mix DDDA, Urea, and Boric acid.
- Causality: Boric acid acts as a Lewis acid catalyst, activating the carbonyl carbon of the carboxylic acid for nucleophilic attack by urea.
- Reaction Phase:
 - Heat the mixture to 160°C in an oil bath.
 - Observation: The mixture will melt.^[6] Evolution of
and
gas indicates reaction progress (Use a scrubber trap).
 - Maintain temperature for 4 hours. The viscosity will increase as the amide crystallizes.
- Work-up:
 - Cool the reaction mass to 80°C.
 - Add 100mL hot water to dissolve unreacted urea and biuret byproducts.
 - Filter the white precipitate (Crude **Dodecanediamide**).
- Purification (Self-Validating Step):
 - Recrystallize from boiling Ethanol or Acetic Acid.
 - QC Check: Measure Melting Point. Target: 184–188°C. If MP < 180°C, significant acid impurity remains (Repeat wash with 5%
).
- Yield Calculation:
 - Expected Yield: 85-90%.

Part 4: Supramolecular & Biomedical Applications

For drug development professionals, **dodecanediamide** is less of a monomer and more of a structural motif for self-assembling systems.

Supramolecular Gelators

Bis-amides (diamides) are known to form organogels. The

chain provides the hydrophobic bulk to interact with organic solvents (or lipid bilayers), while the amide groups form an intermolecular hydrogen-bonding network.

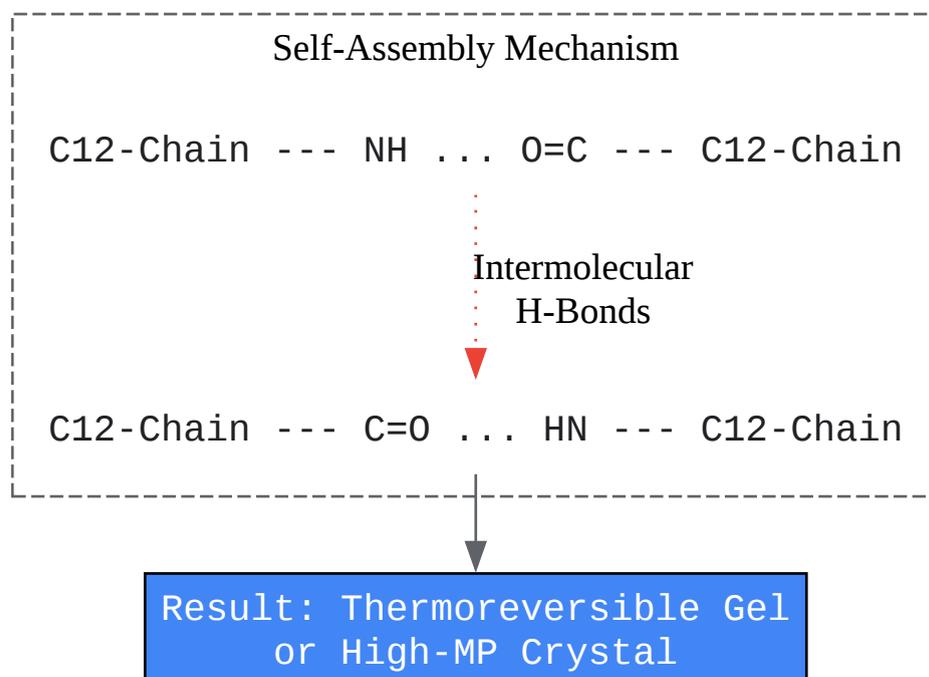
- Application: Controlled release matrices. The gel strength can be tuned by the spacer length (is optimal for flexibility vs. rigidity).

Hydrophobic Linkers in ADCs

In Antibody-Drug Conjugates (ADCs), the linker stability is paramount.

- Role: **Dodecanediamide** derivatives serve as non-cleavable hydrophobic spacers. The long alkyl chain increases the hydrodynamic radius and alters the pharmacokinetics of the conjugate, often extending half-life by reducing renal clearance compared to hydrophilic PEG linkers.

Diagram: Supramolecular H-Bonding Network



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Caption: The amide-hydrogen interactions (Red dotted) create a "zipper" effect, responsible for the high melting point and gelation properties.

References

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